

An In-depth Technical Guide to the Safety Data of Halobetasol Propionate-d5

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Compound of Interest

Compound Name: *Halobetasol propionate-d5*

Cat. No.: *B12423386*

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Disclaimer: Specific safety data for **Halobetasol propionate-d5** is limited. The following information is primarily based on the safety data sheet (SDS) for the non-deuterated compound, Halobetasol Propionate. The isotopic labeling in the d5 variant is not expected to significantly alter the toxicological properties, making the non-deuterated data a valuable surrogate for safety and handling guidelines.

This guide provides a comprehensive overview of the safety information for **Halobetasol propionate-d5**, intended for researchers, scientists, and professionals in drug development. The information is compiled and presented to facilitate easy access and understanding of the compound's potential hazards and safe handling procedures.

Physicochemical Information

Halobetasol propionate-d5 is the deuterated analog of Halobetasol propionate, a synthetic corticosteroid.^[1] The deuterium labeling makes it useful as an internal standard in analytical and pharmacokinetic studies.^[1]

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₆ D ₅ ClF ₂ O ₅	[2]
Molecular Weight	489.99 g/mol	[2][3]
Synonyms	(6 α ,11 β ,16 β)-21-Chloro-6,9-difluoro-11-hydroxy-16-methyl-17-(1-oxopropoxy)pregna-1,4-diene-3,20-dione-d ₅ , Miracorten-d ₅ , Ulobetasol Propionate-d ₅ , Ultravate-d ₅	[3]

Hazard Identification and GHS Classification

Halobetasol propionate is classified as a hazardous substance. Below is a summary of its GHS classification based on available data for the non-deuterated form.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4][5]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[4][5]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child[4][5]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure[4][5]

GHS Pictograms:

Health Hazard, Irritant[4]

Signal Word: Danger[4][6]

Toxicological Data

Toxicological data for **Halobetasol propionate-d5** is not available. The following data is for the non-deuterated form.

Test	Species	Route	Value
LD50	Rat	Oral	>15 mg/kg[5]
Teratogenicity	Rat	Oral	0.04 to 0.1 mg/kg/day[7][8]
Teratogenicity	Rabbit	Oral	0.01 mg/kg/day[7][8]

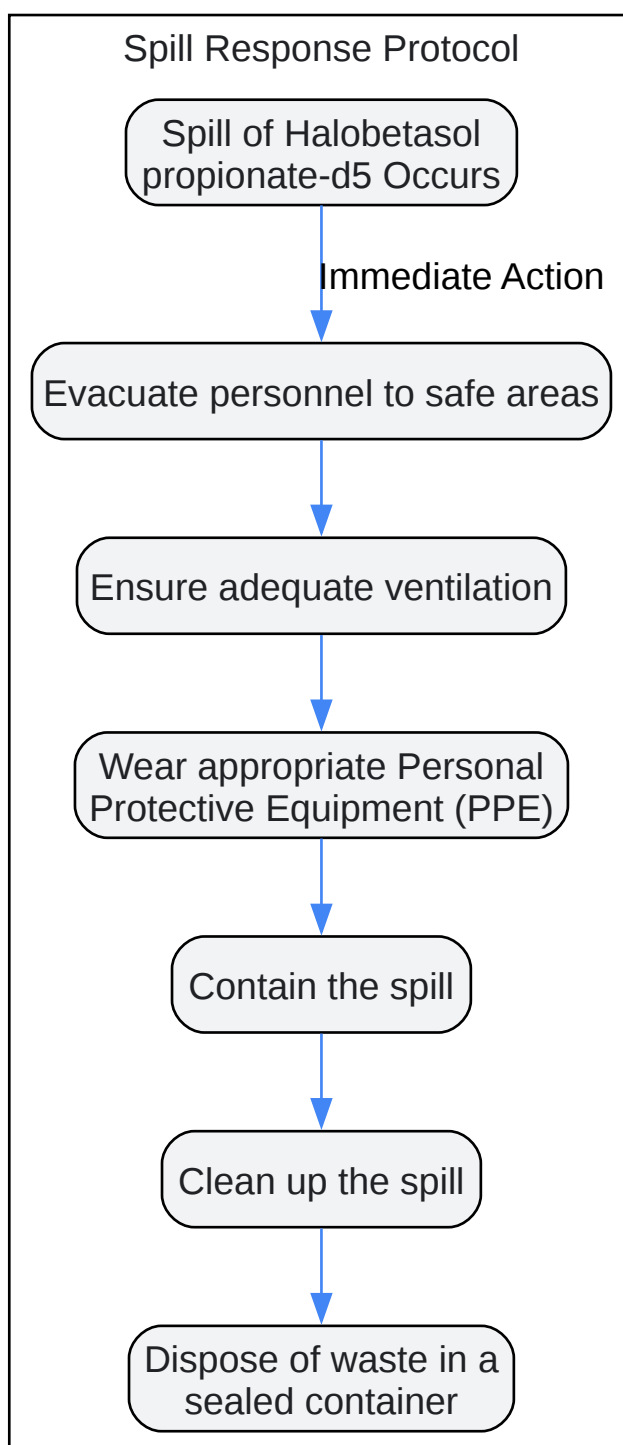
Note: Halobetasol propionate has been shown to cause malformations in rats and rabbits when administered orally during organogenesis.[7][8] Cleft palate was observed in both species, and omphalocele was observed in rats.[7]

Experimental Protocols

Detailed experimental protocols for the toxicological studies are not fully described in the available safety data sheets. However, the data indicates standard methodologies were likely followed. For instance, teratogenicity studies in rats and rabbits involved oral administration during the period of organogenesis to assess developmental toxicity.[7][8]

Visualizations

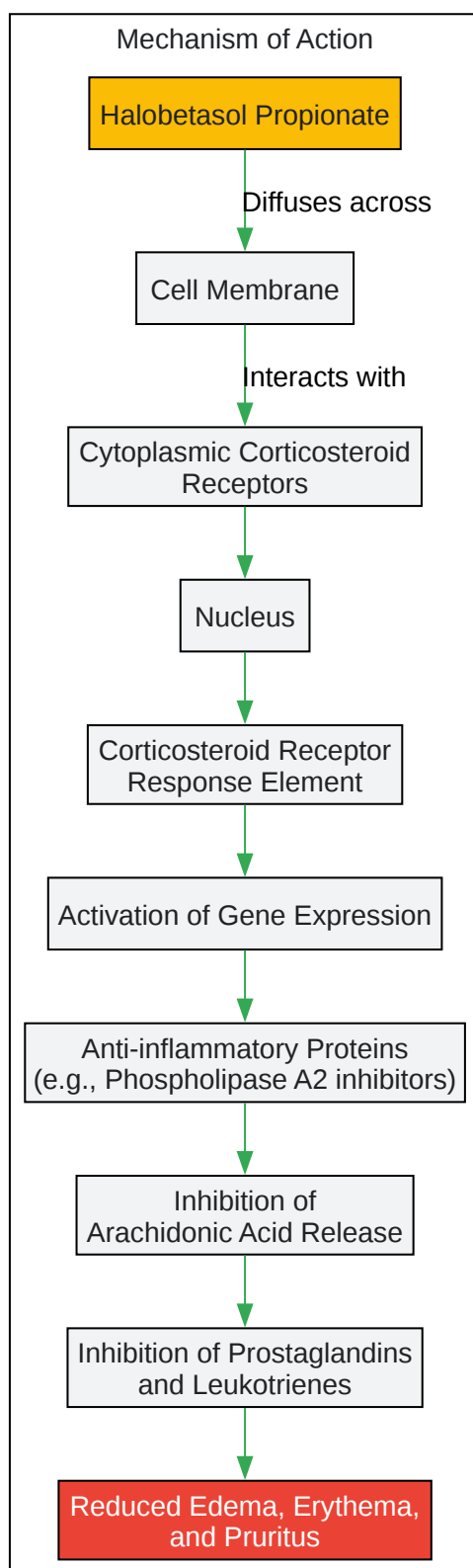
Logical Workflow for Handling a Spill



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Caption: A logical workflow for responding to a spill of **Halobetasol propionate-d5**.

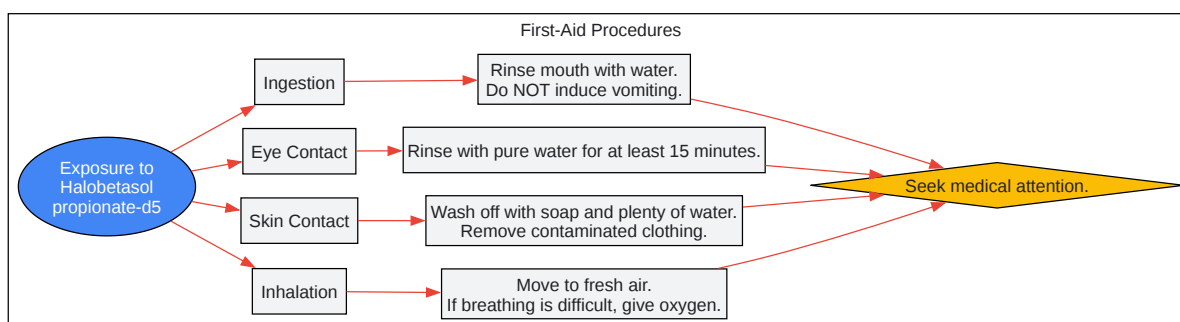
Signaling Pathway of Corticosteroid Action



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Caption: Signaling pathway of Halobetasol Propionate's anti-inflammatory action.[4]

First-Aid Measures by Exposure Route



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Caption: Recommended first-aid measures based on the route of exposure.[9][10]

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